

Application Note: Solubility & Handling of 3-(Furan-2-yl)-2-thioxopropanoic Acid

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Compound of Interest

Compound Name:	3-(Furan-2-yl)-2-thioxopropanoic acid
CAS No.:	4066-13-1
Cat. No.:	B15080777

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Chemical Identity & Physicochemical Profile

Understanding the molecular behavior of this compound is the prerequisite for successful solubilization. **3-(Furan-2-yl)-2-thioxopropanoic acid** is an

-thioxo carboxylic acid.^[1] Its structure features a lipophilic furan ring tethered to a polar, ionizable headgroup.

- CAS Number: 4066-13-1^[1]
- Molecular Formula:

^[1]
- Molecular Weight: 186.19 g/mol ^[1]
- Key Functional Groups:
 - Carboxylic Acid (-COOH): pKa

3.5–4.^[1]5. Ionizes at neutral pH.^[1]

- -Thioxo Group (C=S): Exists in equilibrium with its enethiol tautomer (C=C-SH).^[1] This group confers susceptibility to oxidation and metal chelation.^[1]
- Furan Ring: Lipophilic, aromatic, and sensitive to acid-catalyzed ring opening and photo-oxidation.

Solubility Profile

The compound exhibits "amphiphilic-like" behavior: the furan tail is hydrophobic, while the thioxo-acid head is polar.^[1]

Solvent	Solubility Rating	Estimated Max Conc.	Application Notes
DMSO	Excellent	> 50 mM (> 9 mg/mL)	Recommended for Stock. Aprotic nature disrupts H-bonding, stabilizing the thione form.[1]
Ethanol	Good	~ 10–20 mM	Good for evaporation protocols, but may promote esterification upon prolonged storage.
DMF	Excellent	> 50 mM	Alternative to DMSO for specific chemical syntheses.[1]
Water (pH < 4)	Poor	< 1 mM	The protonated acid is insoluble and will precipitate.[1]
PBS (pH 7.4)	Moderate	~ 1–5 mM	Soluble as the carboxylate salt.[1] Requires slow addition to avoid "shock" precipitation.

Protocol 1: Preparation of High-Concentration Stock Solution (50 mM)

Objective: Create a stable, precipitate-free stock solution in DMSO for long-term storage.

Materials:

- Compound: **3-(Furan-2-yl)-2-thioxopropanoic acid (Solid)**.[\[1\]](#)
- Solvent: Anhydrous DMSO (Spectroscopy grade,

99.9%).

- Vessel: Amber glass vial (to protect the furan ring from light).[1]

Step-by-Step Procedure:

- Calculation:
 - Target Concentration: 50 mM.
 - Target Volume: 1 mL.
 - Required Mass:
.[1]
- Weighing:
 - Weigh ~9.3 mg of the solid into an amber glass vial. Record the exact mass (e.g., 9.5 mg).
 - Correction: Adjust DMSO volume to achieve exactly 50 mM.[1]
 - .[1]
- Solubilization:
 - Add the calculated volume of Anhydrous DMSO.[1]
 - Vortex vigorously for 30 seconds.
 - Sonicate in a water bath at room temperature (20–25°C) for 2–5 minutes. Note: Do not heat above 40°C to prevent desulfurization.
 - Visual Inspection: Ensure the solution is clear, yellow/orange, and free of particulates.
- Storage:
 - Overlay with Nitrogen or Argon gas (essential to prevent oxidation of the C=S group).

- Seal tightly with a PTFE-lined cap.[1]
- Store at -20°C. Stable for 3–6 months.

Protocol 2: Aqueous Dilution for Biological Assays

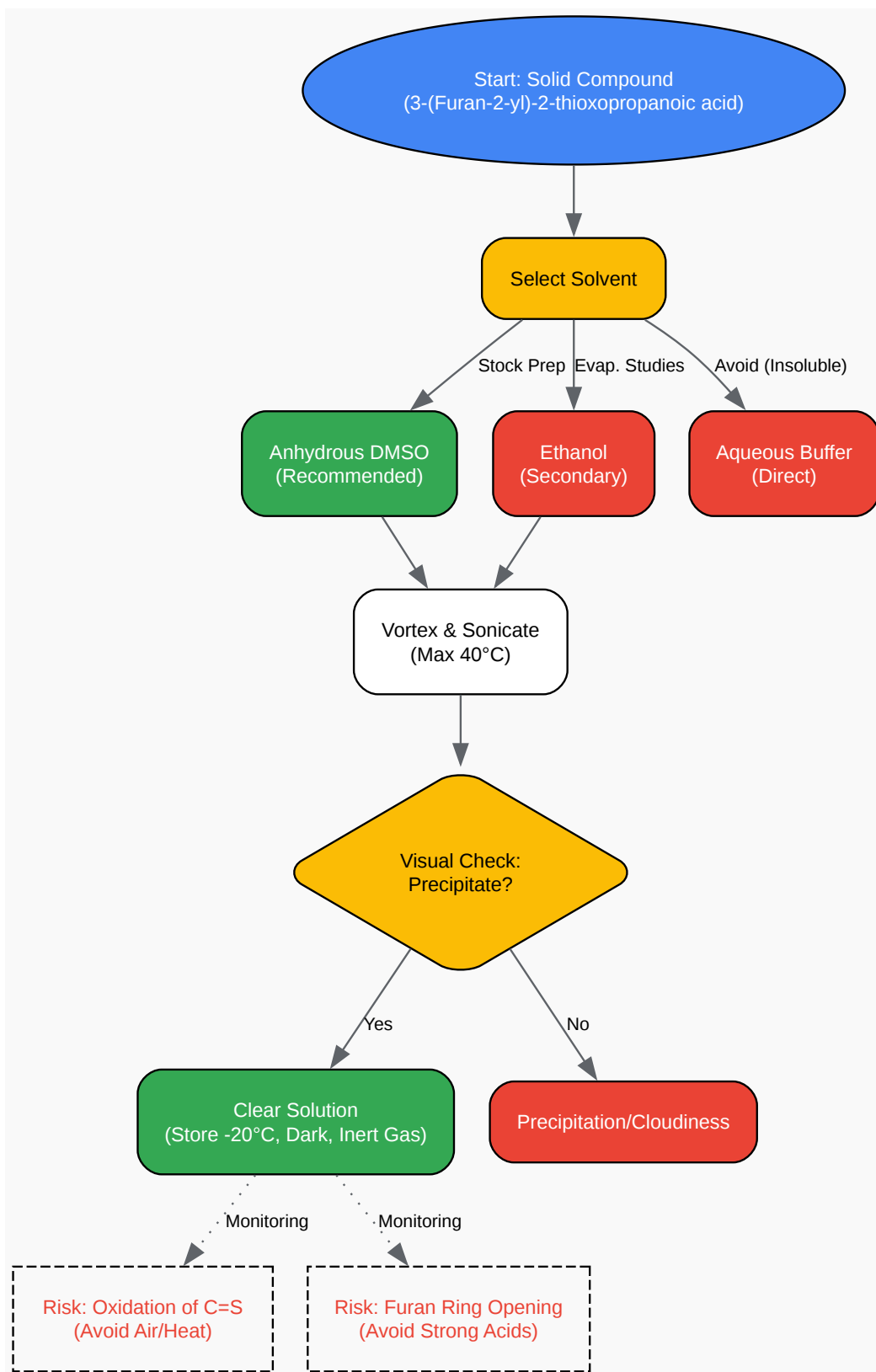
Challenge: Diluting a hydrophobic DMSO stock into aqueous buffer often causes "crash-out" (precipitation).[1] Solution: Use the "Step-Down Dilution" method.[1]

Workflow:

- Prepare Intermediate Dilution:
 - Dilute the 50 mM DMSO stock 1:10 into pure Ethanol or DMSO to create a 5 mM working solution.[1] This reduces viscosity and mixing time.[1]
- Final Dilution into Buffer:
 - Place the aqueous buffer (e.g., PBS, pH 7.4) on a magnetic stirrer (medium speed).
 - Slowly add the working solution dropwise into the center of the vortex.
 - Critical: Ensure the final DMSO concentration is < 1% (v/v) to avoid solvent toxicity in cells, unless the assay tolerates higher.
- pH Check:
 - The compound is acidic.[1][2][3] If working at high concentrations (> 1 mM), verify that the buffer pH has not dropped below 6.0, which would trigger precipitation.

Critical Handling & Stability Logic

The following diagram illustrates the decision-making process for solubilization and the chemical risks associated with this specific compound structure.



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Caption: Workflow for the solubilization of **3-(Furan-2-yl)-2-thioxopropanoic acid**, highlighting critical solvent choices and chemical stability risks.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitate upon water addition	"Solvent Shock" or Low pH.[1]	1. Dilute slower with stirring.2. Check buffer pH; ensure it is > 7.0 to ionize the acid.3.[1] Use an intermediate dilution step.
Solution turns dark brown	Oxidation or Polymerization.[1]	The furan ring or thione group has degraded.[1] Discard. Always store under inert gas (N ₂ /Ar).
Insoluble particles in DMSO	Saturation or Impurities.[1]	Sonicate for 5 more minutes at 30°C. If particles persist, filter through a 0.22 µm PTFE filter (Note: Verify concentration after filtering).

References

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